

An In-depth Technical Guide on the Physical Properties of Tetramethylallene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetramethylallene

Cat. No.: B085980

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the core physical properties of **tetramethylallene** (also known as 2,4-dimethyl-2,3-pentadiene), specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work.

Core Physical Properties

Tetramethylallene is a colorless liquid organic compound.^[1] Its key physical properties are summarized below.

Data Presentation: Physical Properties of **Tetramethylallene**

Property	Value	Conditions	Source(s)
Boiling Point	87-88 °C	at 760 mmHg (standard atmospheric pressure)	[2][3][4][5]
87.5 °C	at 760 mmHg	[6]	
Density	0.701 g/mL	at 25 °C	[2][3]

Experimental Protocols

While specific experimental reports for the determination of **tetramethylallene**'s physical properties are not detailed in common literature, the following outlines the standard methodologies that would be employed for such measurements.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a volatile organic compound like **tetramethylallene**, a common and precise method is distillation.

- Apparatus: A standard distillation apparatus would be assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - The **tetramethylallene** sample is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
 - The apparatus is heated, typically using a heating mantle.
 - As the liquid boils, the vapor rises into the distillation head, and the temperature is recorded from a thermometer placed at the vapor-liquid equilibrium point.
 - The temperature that remains constant during the distillation of the pure liquid is recorded as the boiling point.
 - The atmospheric pressure is recorded, as boiling point is pressure-dependent.

2. Determination of Density

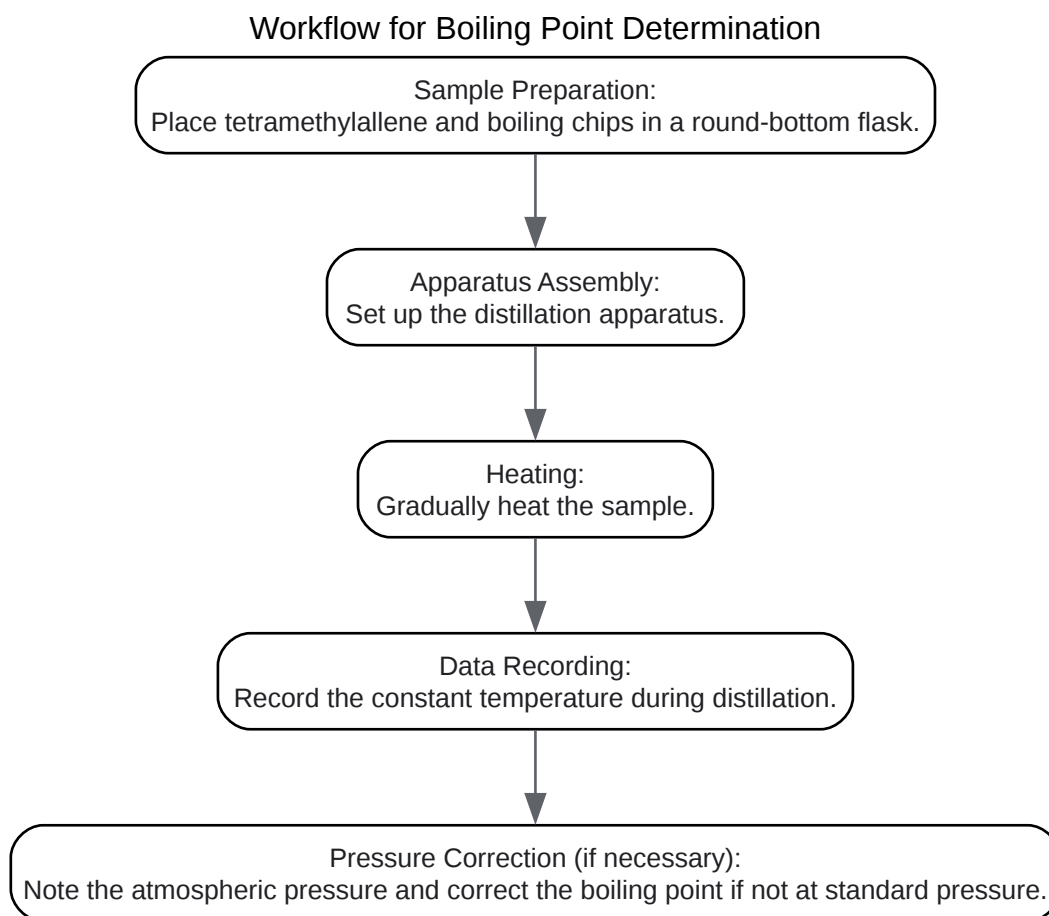
Density is the mass per unit volume of a substance. A straightforward and accurate method for determining the density of a liquid is by using a pycnometer or a specific gravity bottle.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance.
- Procedure:

- The empty pycnometer is weighed accurately.
- It is then filled with distilled water of a known temperature and weighed again to determine the mass of the water. This allows for the calibration of the pycnometer's volume.
- The pycnometer is emptied, dried, and then filled with the **tetramethylallene** sample at the same temperature.
- The pycnometer filled with **tetramethylallene** is weighed.
- The density is calculated by dividing the mass of the **tetramethylallene** by the volume of the pycnometer.

Visualizations

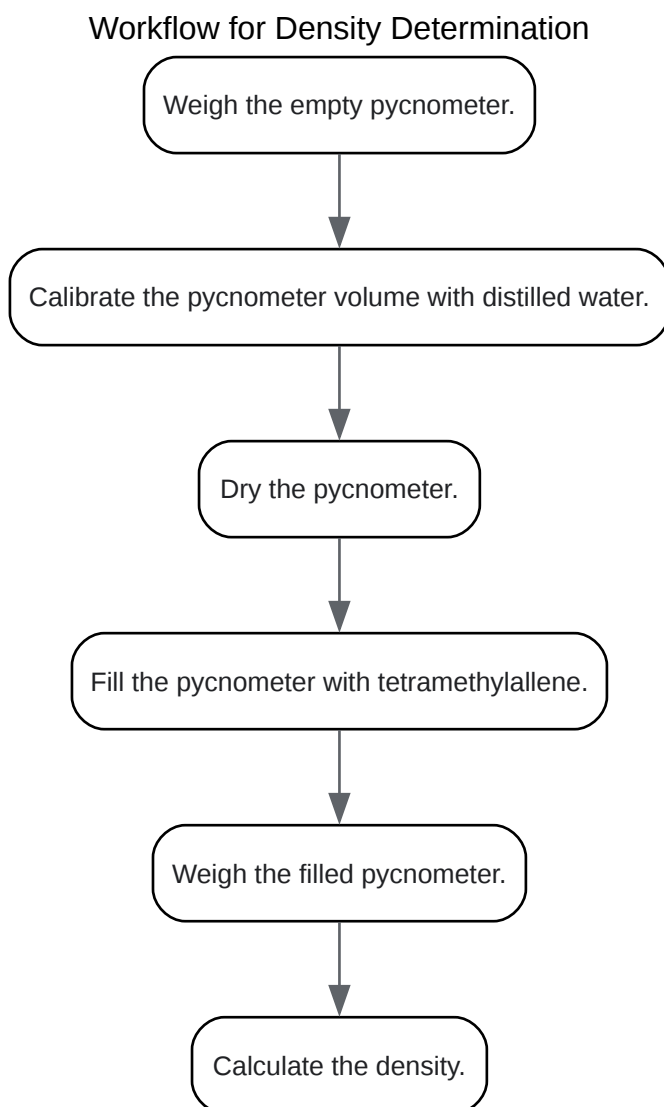
Experimental Workflow for Boiling Point Determination



[Click to download full resolution via product page](#)

Caption: A generalized workflow for determining the boiling point of a liquid.

Experimental Workflow for Density Determination



[Click to download full resolution via product page](#)

Caption: A generalized workflow for determining the density of a liquid using a pycnometer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetramethylethylene - Wikipedia [en.wikipedia.org]
- 2. TETRAMETHYLALLENE | 1000-87-9 [amp.chemicalbook.com]
- 3. TETRAMETHYLALLENE | 1000-87-9 [chemicalbook.com]
- 4. CAS 1000-87-9 MFCD00060915-Tetramethylallene 2,4-二甲基-2,3-戊二烯 -LabNovo [labnovo.com]
- 5. 1000-87-9 CAS MSDS (TETRAMETHYLALLENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of Tetramethylallene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085980#tetramethylallene-physical-properties-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com